

Safe Disposal of Coumalic Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Coumalic acid*

Cat. No.: *B127989*

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Proper disposal of **coumalic acid** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of **coumalic acid** responsibly. While some safety data sheets (SDS) classify **coumalic acid** as non-hazardous, others indicate potential for skin and eye irritation, respiratory irritation, and harm if swallowed^[1]. Therefore, a cautious approach to handling and disposal is recommended.

Key Chemical and Physical Properties

A summary of important quantitative data for **coumalic acid** is provided below for easy reference.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 500-05-0 | [1][2] |
| Molecular Formula | C ₆ H ₄ O ₄ | |
| Molecular Weight | 140.09 g/mol | |
| Melting Point | 203-205 °C (decomposes) | |
| Boiling Point | 218 °C @ 120 mmHg | |
| Appearance | Yellow to light-brown powder/solid | [2] |
| Storage Class | 11 (Combustible Solids) | |

Experimental Protocol for Disposal

The following protocol outlines the step-by-step procedure for the safe disposal of **coumalic acid** waste.

Personal Protective Equipment (PPE)

Before handling **coumalic acid**, ensure you are wearing the appropriate personal protective equipment:

- Eye Protection: Eyeshields or safety glasses.
- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A NIOSH-approved N95 respirator or equivalent is required if dusts are generated.
- Protective Clothing: A lab coat or other suitable protective clothing should be worn.

Spill Management

In the event of a spill, follow these procedures:

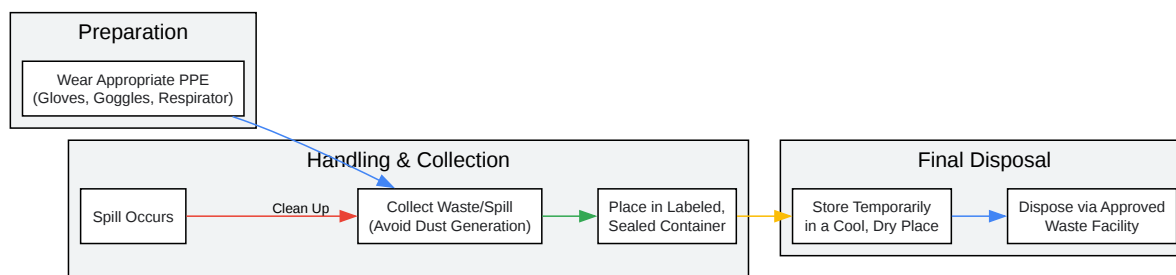
- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation[3].
- Containment: Prevent the spill from entering drains or waterways by covering them[4].
- Cleanup:
 - For dry spills, carefully sweep up the solid material, avoiding dust generation[5]. Use dry clean-up procedures[5].
 - Place the collected material into a suitable, labeled, and closed container for disposal[2][3][5].
- Decontamination: Clean the affected area thoroughly. Wash hands after working with the substance.

Waste Disposal Procedure

- Containerization:
 - Leave **coumalic acid** waste in its original container if possible.
 - If transferring, use a clearly labeled, sealed container suitable for chemical waste[3].
 - Do not mix **coumalic acid** waste with other waste streams.
- Disposal:
 - Dispose of the waste material in accordance with all applicable national, state, and local environmental regulations[3][5].
 - Handle uncleaned containers as you would the product itself.
 - The final disposal should be conducted at an approved waste disposal facility[6].

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **coumalic acid**.



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Caption: Logical workflow for the safe disposal of **coumalic acid**.

This comprehensive guide ensures that laboratory professionals can manage and dispose of **coumalic acid** in a manner that prioritizes safety and environmental responsibility. Always consult your institution's specific safety guidelines and the most recent SDS for the material before handling.

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